

High-Performance Liquid Chromatography (HPLC) Methods for the Analysis of Omeprazole

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Compound of Interest

Compound Name: Omeprazole (sodium)
CAS No.: 161796-78-7; 95510-70-6
Cat. No.: B2558021

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Application Note & Protocol

This document provides detailed methodologies for the quantitative analysis of Omeprazole in bulk drug and pharmaceutical dosage forms using High-Performance Liquid Chromatography (HPLC). The protocols outlined below are intended for researchers, scientists, and drug development professionals.

Introduction

Omeprazole is a proton pump inhibitor widely used to treat conditions related to excessive stomach acid.[1][2] Accurate and reliable analytical methods are crucial for quality control and formulation development. HPLC is a powerful technique for the separation, identification, and quantification of Omeprazole. This note details two validated reversed-phase HPLC (RP-HPLC) methods and a chiral HPLC method for the separation of Omeprazole enantiomers.

Method 1: RP-HPLC with Phosphate Buffer (pH 7.4)

This method is a robust and validated procedure for the routine analysis of Omeprazole in bulk and capsule dosage forms.[1][3]

Chromatographic Conditions

Parameter	Condition
Column	Novapak C18 (250 x 4.6 mm, 5µm)[1] or ZORBAX, XDB, C-18 (150×4.6 mm, 5 micron)[3]
Mobile Phase	Phosphate Buffer (pH 7.4) : Acetonitrile (60:40 v/v)[1][3]
Flow Rate	1.0 mL/min[1] or 0.5 mL/min[3]
Detection	UV at 302 nm[1][3]
Injection Volume	20 µL[1]
Temperature	Ambient
Run Time	~10-15 minutes[3]

Experimental Protocol

1. Preparation of Mobile Phase:

- Prepare a phosphate buffer solution and adjust the pH to 7.4 using phosphoric acid or a suitable base.
- Mix the phosphate buffer and HPLC-grade acetonitrile in a 60:40 volume-to-volume ratio.
- Filter the mobile phase through a 0.45 µm membrane filter and degas using sonication before use.[4]

2. Preparation of Standard Stock Solution:

- Accurately weigh 40 mg of Omeprazole reference standard and transfer it to a 100 mL volumetric flask.[1]
- Add 30 mL of 0.1 N NaOH to dissolve the standard and then make up the volume to 100 mL with 0.1 N NaOH.[1]

- From this stock solution, prepare a working standard solution of 40 µg/mL by diluting with the mobile phase.[\[1\]](#)

3. Preparation of Sample Solution (Capsules):

- Take the contents of 20 capsules and weigh a quantity of the powder equivalent to 100 mg of Omeprazole.[\[1\]](#)
- Transfer the powder to a 250 mL volumetric flask containing 150 mL of 0.1 N NaOH.[\[1\]](#)
- Sonicate the solution for 15 minutes, ensuring the temperature does not exceed 30°C.[\[1\]](#)
- Make up the volume to 250 mL with 0.1 N NaOH.
- Centrifuge a portion of this solution at 3000 RPM for 15 minutes.[\[1\]](#)
- Dilute the supernatant with the mobile phase to obtain a final concentration of approximately 40 µg/mL.[\[1\]](#)

4. System Suitability and Analysis:

- Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved.
- Inject the blank solution (mobile phase) to ensure no interfering peaks are present.
- Inject the standard solution multiple times to check for system suitability parameters like theoretical plates, tailing factor, and reproducibility of the peak area.
- Inject the sample solution.
- The retention time for Omeprazole is expected to be around 7.71 min.[\[1\]](#)

Quantitative Data Summary

Parameter	Result
Retention Time	7.71 min[1]
Linearity Range	20 - 60 ppm (µg/mL)[1]
Regression Equation	$y = 50417.3x + 2579.4$ [1]
Correlation Coefficient (r^2)	1.0000[1]
Accuracy (% Recovery)	100.95%[3]
Precision (%RSD)	< 2%[1][3]

Method 2: RP-HPLC with Phosphate Buffer (pH 7.0) for Enantiomer Analysis

This method is designed for the separation and quantification of Omeprazole's R- and S-enantiomers using a chiral column.[4]

Chromatographic Conditions

Parameter	Condition
Column	Chiral AGP (100 mm x 4.6 mm id, 5µm particle size)[4]
Guard Column	Inertsil ODS (4 cm x 4.6 mm, i.d.)[4]
Mobile Phase	0.025 M Disodium Hydrogen Phosphate : Acetonitrile (90:10, v/v), pH adjusted to 7.0[4]
Flow Rate	1.0 mL/min[4]
Detection	UV at 301 nm[4]
Injection Volume	20 µL[4]
Temperature	Ambient[4]
Run Time	15 min[4]

Experimental Protocol

1. Preparation of Mobile Phase:

- Prepare a 0.025 M solution of disodium hydrogen phosphate.
- Mix the buffer with acetonitrile in a 90:10 v/v ratio.
- Adjust the pH of the final mixture to 7.0 using diluted ortho-phosphoric acid.[\[4\]](#)
- Filter and degas the mobile phase before use.[\[4\]](#)

2. Preparation of Standard Solutions:

- Prepare separate stock solutions of R-Omeprazole and S-Omeprazole (e.g., 200 µg/mL) in the mobile phase.[\[4\]](#)
- Prepare working standard solutions by diluting the stock solutions with the mobile phase to the desired concentrations for calibration.

3. Analysis:

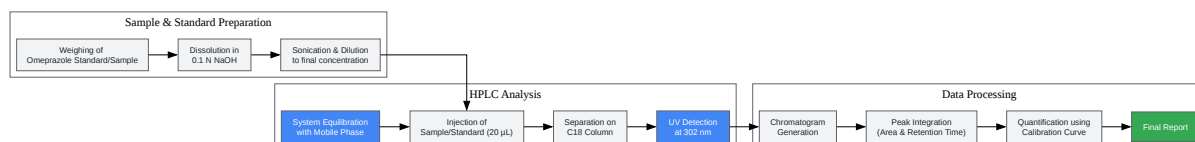
- Equilibrate the chiral column with the mobile phase.
- Inject the individual enantiomer standards to determine their respective retention times.
- Inject a mixture of the standards to confirm baseline separation.
- Prepare and inject the sample solution, diluted in the mobile phase.

Quantitative Data Summary

Parameter	R-Omeprazole	S-Omeprazole
Linearity Range	0.01 - 150 µg/mL[4]	0.015 - 152 µg/mL[4]
Limit of Detection (LOD)	0.0029 µg/mL[4]	0.0031 µg/mL[4]
Limit of Quantification (LOQ)	0.01 µg/mL[4]	0.015 µg/mL[4]
Inter-day Precision (%RSD)	0.3 - 1.2%[4]	0.6 - 0.9%[4]
Intra-day Precision (%RSD)	0.5 - 0.8%[4]	0.2 - 0.7%[4]

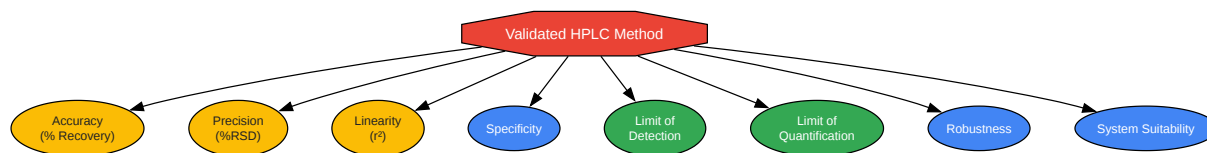
Experimental Workflow and Logical Relationships

The following diagrams illustrate the general workflow for HPLC analysis of Omeprazole and the logical relationship of the key analytical parameters.



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Caption: General workflow for Omeprazole analysis by HPLC.



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Caption: Key parameters for HPLC method validation.

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